

Technical Guide: 4-Amino-2-bromopyridine (CAS 7598-35-8)

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Compound of Interest

Compound Name: 4-Amino-2-bromopyridine

Cat. No.: B189405

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-2-bromopyridine**, a key building block in the synthesis of complex organic molecules. This document details its physicochemical properties, safety and handling protocols, primary applications, and common synthetic methodologies.

Core Properties and Specifications

4-Amino-2-bromopyridine is a halogenated heterocyclic compound widely used as an organic synthesis intermediate.^[1] Its structure, featuring both an amino group and a bromine atom on a pyridine ring, allows for versatile functionalization in the development of novel compounds.^[2]

Physicochemical Data

The fundamental physical and chemical properties of **4-Amino-2-bromopyridine** are summarized below for easy reference.

Property	Value	Citations
CAS Number	7598-35-8	[1][2][3][4][5][6][7][8]
Molecular Formula	C ₅ H ₅ BrN ₂	[1][2][3][4][5][6][7][9]
Molecular Weight	173.01 g/mol	[1][2][3][5][6][7][9][10]
Appearance	White to pale brown/orange crystalline powder or solid.	[1][2][4][11]
Melting Point	92-99 °C	[1][2][3][5][6][11]
Boiling Point	321.3 ± 22.0 °C at 760 mmHg	[1]
Density	1.7 g/cm ³	[1]
Solubility	Slightly soluble in water. Moderately soluble in ethyl acetate, dichloromethane, and dimethyl sulfoxide.	[1][4][5][12]
Purity/Assay	≥95% - 98% (HPLC/GC)	[2][3][6][8][11]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Amino-2-bromopyridine**. Available data includes:

- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra have been recorded.[10]
- Mass Spectrometry (MS): GC-MS data is available, showing characteristic peaks for the compound.[10]

Safety and Handling

Proper handling of **4-Amino-2-bromopyridine** is critical to ensure laboratory safety. This compound is classified as hazardous, and appropriate precautions must be taken.

Hazard Identification and Classification

Category	Description	Citations
Pictograms	GHS05 (Corrosion), GHS07 (Exclamation Mark)	[3] [13]
Signal Word	Danger	[3] [6] [13]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H318: Causes serious eye damage. H335: May cause respiratory irritation.	[3] [6] [10] [13]
Precautionary Statements	P261: Avoid breathing dust. P280: Wear protective gloves/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3] [6] [13] [14]
Hazard Classifications	Acute Toxicity 4 (Oral), Skin Irritation 2, Serious Eye Damage 1, Specific Target Organ Toxicity — Single Exposure 3 (Respiratory system)	[3] [6] [13]

Experimental Protocol: Safe Handling and Storage

Personal Protective Equipment (PPE):

- Respiratory Protection: Use a NIOSH (US) or CEN (EU) approved respirator, such as a dust mask type N95 (US) or type P1 (EU EN 143).[3][13]
- Hand Protection: Handle with inspected, appropriate chemical-resistant gloves.[13][15]
- Eye Protection: Use safety glasses with side-shields or goggles.[3][15]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[15]

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[15][16]
- Ensure eyewash stations and safety showers are readily accessible.[15]

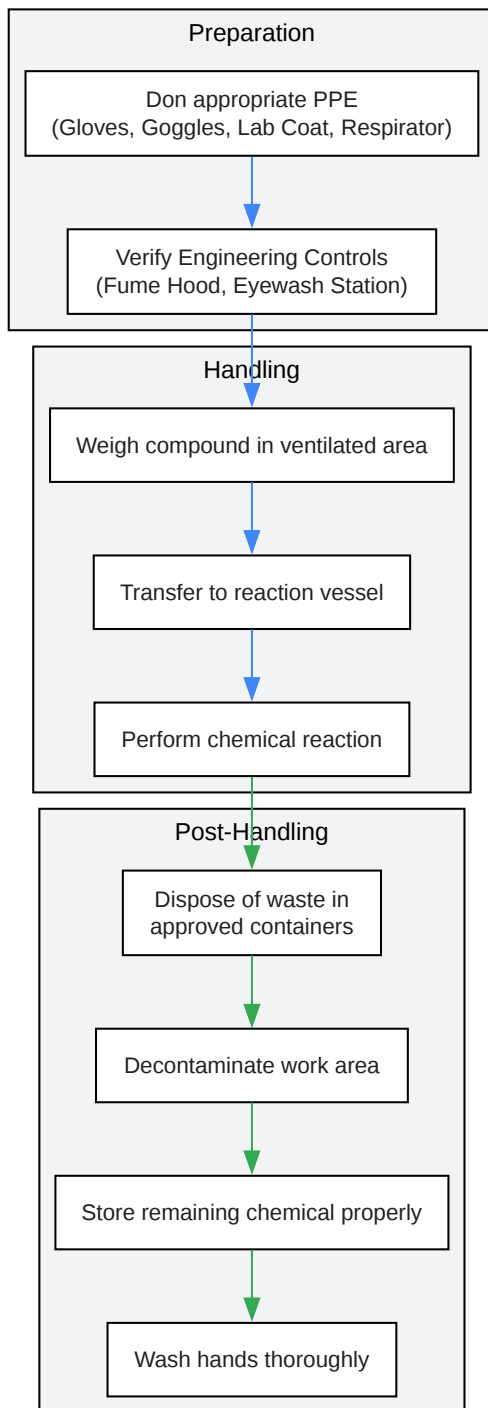
Handling Procedures:

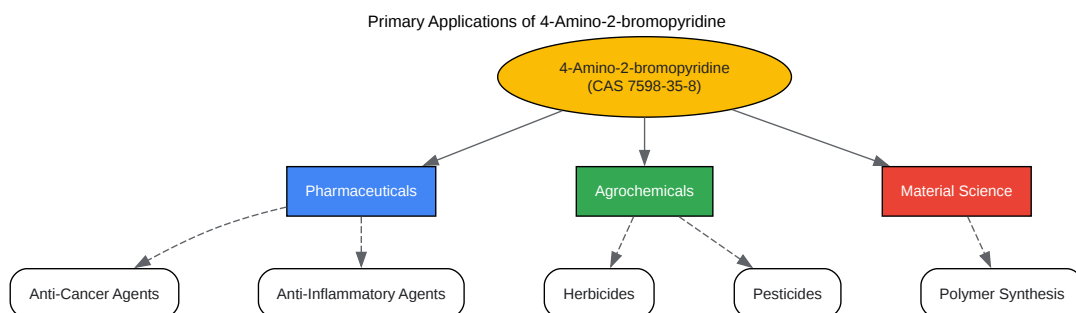
- Avoid contact with skin, eyes, and clothing.[11]
- Avoid formation and inhalation of dust.[11][13]
- Ensure adequate ventilation during use.[13]
- Wash hands thoroughly after handling.[14]

Storage Conditions:

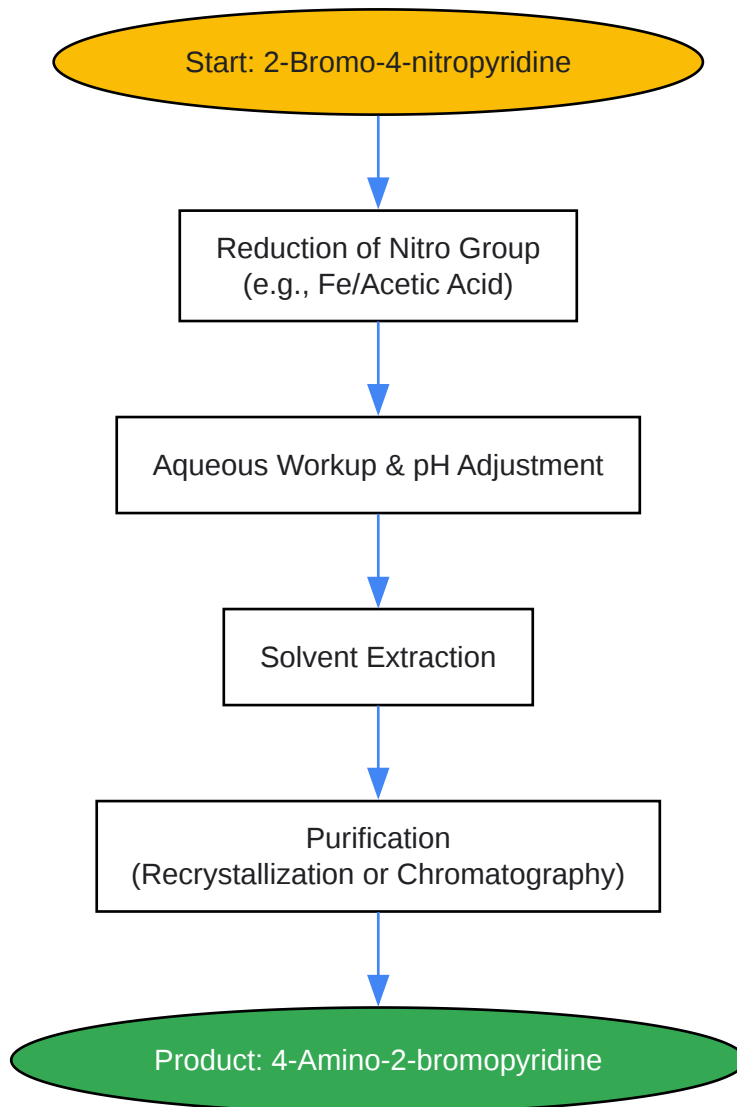
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][5]
- Keep away from strong oxidizing agents and acidic substances.[1][5]
- Recommended storage is under an inert atmosphere at low temperatures (0-8 °C).[1][2]

Workflow: Safe Handling of 4-Amino-2-bromopyridine





Synthesis Workflow: 4-Amino-2-bromopyridine



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